

Pent-3-en-2-one molecular weight and formula

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Compound of Interest

Compound Name: **Pent-3-en-2-one**

Cat. No.: **B7821955**

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An In-Depth Technical Guide on **Pent-3-en-2-one**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides a detailed analysis of the molecular formula and molecular weight of **pent-3-en-2-one**, a ketone that garners interest in various chemical research fields.

Molecular Formula

The molecular formula for **pent-3-en-2-one** is C_5H_8O .^{[1][2][3][4][5]} This formula indicates that a single molecule of **pent-3-en-2-one** is composed of five carbon atoms, eight hydrogen atoms, and one oxygen atom.

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Based on established atomic weights, the molecular weight of **pent-3-en-2-one** is approximately 84.12 g/mol.^[3] More precise measurements from the National Institute of Standards and Technology (NIST) report the molecular weight as 84.1164 g/mol.^{[1][2]}

The calculation is derived from the atomic weights of carbon, hydrogen, and oxygen:

- Carbon (C): approximately 12.011 u^{[6][7]}
- Hydrogen (H): approximately 1.008 u^{[8][9][10]}

- Oxygen (O): approximately 15.999 u[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

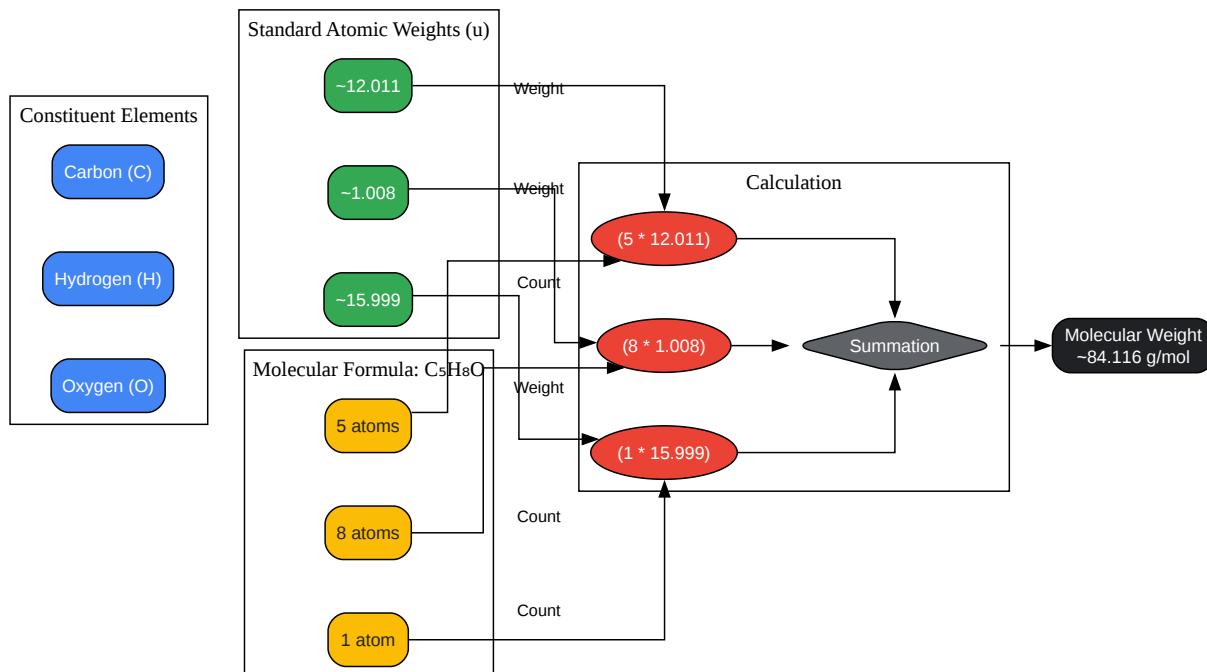
Quantitative Data Summary

For ease of comparison and reference, the quantitative data for **pent-3-en-2-one** is summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₈ O
Molecular Weight	84.1164 g/mol [1] [2] (approximately 84.12 g/mol [3])
Atomic Composition	
Carbon (C)	5 atoms
Hydrogen (H)	8 atoms
Oxygen (O)	1 atom

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **pent-3-en-2-one** from its molecular formula and the atomic weights of its constituent elements.

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Molecular weight calculation workflow for **Pent-3-en-2-one**.

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